

# Safety and Handling of 4-Pentyne-1-thiol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Pentyne-1-thiol

Cat. No.: B135690

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **4-pentyne-1-thiol**. As no comprehensive Safety Data Sheet (SDS) for this specific compound was publicly available at the time of writing, this guide incorporates data from related compounds, such as its precursor 4-pentyn-1-ol, to infer potential hazards and necessary precautions. All laboratory work should be conducted under the supervision of a qualified professional and after a thorough risk assessment.

## Introduction

**4-Pentyne-1-thiol** is a bifunctional organosulfur compound featuring both a terminal thiol (-SH) group and a terminal alkyne ( $C\equiv C$ ) group.<sup>[1]</sup> This unique structure makes it a valuable building block in chemical synthesis and materials science, enabling a variety of chemical transformations.<sup>[1]</sup> Its utility in research and development necessitates a clear understanding of its potential hazards and the implementation of appropriate safety protocols to ensure the well-being of laboratory personnel.

## Hazard Identification and Classification

While specific hazard classification for **4-pentyne-1-thiol** is not readily available, an assessment of its functional groups and data from its precursor, 4-pentyn-1-ol, suggests the following potential hazards:

- **Flammability:** The related compound, 4-pentyn-1-ol, is a combustible liquid.[2] It is prudent to treat **4-pentyne-1-thiol** as a flammable or combustible substance.
- **Skin and Eye Irritation:** 4-pentyn-1-ol is known to cause skin and serious eye irritation.[2][3] Thiols can also be irritating to the skin and eyes.
- **Respiratory Irritation:** May cause respiratory irritation.[2][3]
- **Harmful if Swallowed or Inhaled:** The precursor 4-pentyn-1-ol is harmful if swallowed, in contact with skin, or if inhaled.[2]
- **Stench:** Thiols are known for their strong, unpleasant odors.

## Physical and Chemical Properties

A summary of the available quantitative data for **4-pentyne-1-thiol** and its precursor, 4-pentyn-1-ol, is presented below for comparison.

Property	4-Pentyne-1-thiol	4-Pentyn-1-ol (Precursor)
CAS Number	77213-88-8[1]	5390-04-5[2][4]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> S[1][5]	C <sub>5</sub> H <sub>8</sub> O[3]
Molecular Weight	100.18 g/mol [1][5]	84.12 g/mol [3]
Boiling Point	41 °C (at 15 Torr)[1]	154 - 155 °C[2][4]
Density	0.920±0.06 g/cm <sup>3</sup> [1]	~0.910 g/mL[2]
Flash Point	No data available	61 °C / 141.8 °F[2]

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, the following handling procedures and personal protective equipment are recommended.

## Engineering Controls

- Ventilation: Always handle **4-pentyne-1-thiol** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[\[6\]](#)[\[7\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.[\[2\]](#)[\[6\]](#) Take precautionary measures against static discharge.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[6\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[\[6\]](#)[\[7\]](#) Avoid contact with skin.[\[6\]](#)
- Respiratory Protection: If engineering controls are insufficient or during aerosol-generating procedures, use a NIOSH-approved respirator with an appropriate cartridge.[\[7\]](#)

## Hygiene Practices

- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)[\[6\]](#)
- Remove contaminated clothing immediately and wash before reuse.[\[2\]](#)[\[6\]](#)

## First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek immediate medical attention.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[\[2\]](#)[\[7\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove all contaminated clothing.[\[2\]](#)[\[7\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[2\]](#)[\[7\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[7]

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, well-ventilated place.[6][8] The compound may need to be stored under an inert atmosphere (e.g., argon or nitrogen) and protected from light.[8]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow the chemical to enter the environment.[2]

## Reactivity Profile

- Oxidation: The thiol group is susceptible to oxidation, which can lead to the formation of disulfides or sulfonic acids.[1]
- Nucleophilicity: The thiolate anion is an excellent nucleophile and can participate in  $S_N2$  reactions.[1]
- Thiol-yne Reaction: The alkyne and thiol groups can undergo radical or nucleophilic addition reactions.[9]

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-pentyne-1-thiol** in a laboratory setting.

Caption: A logical workflow for the safe handling of **4-pentyne-1-thiol**.

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